

An In-depth Technical Guide to the Molecular Weight of Stannous Pyrophosphate

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Compound of Interest

Compound Name: Stannous pyrophosphate

Cat. No.: B129299

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This technical guide provides a comprehensive overview of the molecular weight of **stannous pyrophosphate**, intended for researchers, scientists, and professionals in drug development. This document details the calculation of its molecular weight, the underlying atomic weights of its constituent elements, and outlines the experimental protocols for its determination.

Chemical Composition and Formula

Stannous pyrophosphate, also known as tin(II) pyrophosphate, is an inorganic compound with the chemical formula $\text{Sn}_2\text{P}_2\text{O}_7$ ^{[1][2][3][4][5][6]}. This formula indicates that a single molecule of **stannous pyrophosphate** is composed of two tin (Sn) atoms, two phosphorus (P) atoms, and seven oxygen (O) atoms.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **stannous pyrophosphate** is based on the atomic weights of tin, phosphorus, and oxygen.

The molecular weight is calculated as follows:

Molecular Weight = (2 × Atomic Weight of Sn) + (2 × Atomic Weight of P) + (7 × Atomic Weight of O)

Based on the standard atomic weights provided by the Commission on Isotopic Abundances and Atomic Weights (CIAAW) and other sources, the values used for this calculation are:

- Tin (Sn): 118.710 g/mol [7][8]
- Phosphorus (P): 30.973762 g/mol [9][10]
- Oxygen (O): 15.999 g/mol [11][12][13]

Substituting these values into the formula:

$$\text{Molecular Weight} = (2 \times 118.710) + (2 \times 30.973762) + (7 \times 15.999) \text{ Molecular Weight} = 237.42 + 61.947524 + 111.993 \text{ *Molecular Weight} = 411.360524 \text{ g/mol}$$

This value is often rounded for practical applications to 411.36 g/mol [1][2][4][5][6][14].

Data Presentation: Atomic and Molecular Weights

The quantitative data for the molecular weight calculation of **stannous pyrophosphate** is summarized in the table below for clarity and easy comparison.

Element	Symbol	Number of Atoms	Standard Atomic Weight (g/mol)	Total Contribution to Molecular Weight (g/mol)
Tin	Sn	2	118.710[7][15][16]	237.420
Phosphorus	P	2	30.973762[9][10][17]	61.948
Oxygen	O	7	15.999[13]	111.993
Total	Sn ₂ P ₂ O ₇	11	411.361	

Experimental Protocols for Molecular Weight Determination

The determination of the molecular weight of a compound like **stannous pyrophosphate** relies on precise analytical techniques. Mass spectrometry is the primary method for determining atomic and molecular weights with high accuracy.

Mass Spectrometry Protocol

Mass spectrometry measures the mass-to-charge ratio (m/z) of ionized atoms or molecules. For a compound like **stannous pyrophosphate**, which is an inorganic salt, techniques such as Inductively Coupled Plasma Mass Spectrometry (ICP-MS) would be employed to determine the isotopic composition and atomic weights of its constituent elements.

Methodology:

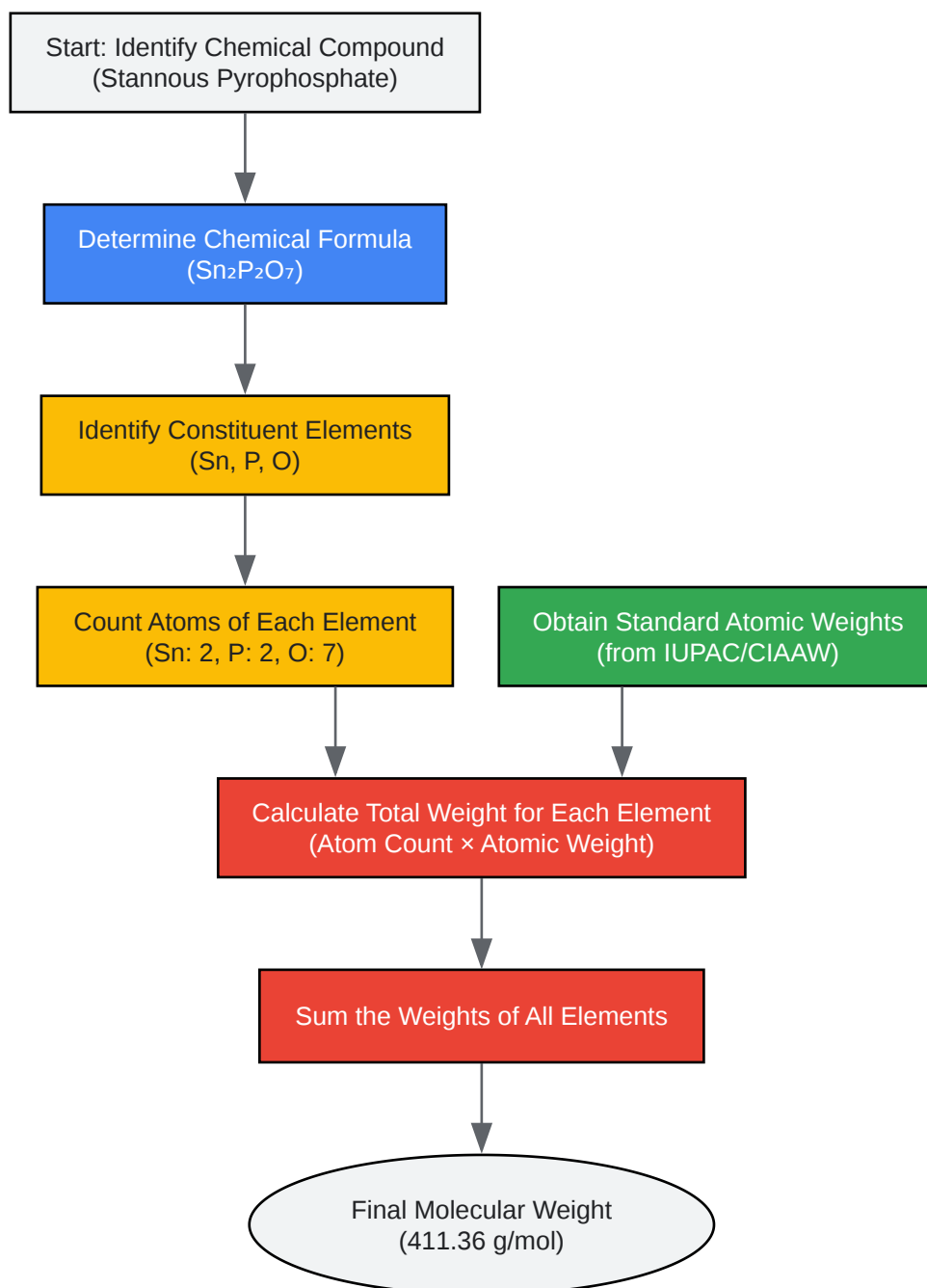
- **Sample Preparation:** A pure sample of **stannous pyrophosphate** is dissolved in a suitable solvent, typically a dilute acid, to create a homogenous aqueous solution.
- **Nebulization:** The sample solution is introduced into a nebulizer, which converts the liquid into a fine aerosol.
- **Ionization:** The aerosol is transported into an argon plasma torch (the ICP). The extremely high temperature of the plasma (6,000 to 10,000 K) desolvates, vaporizes, atomizes, and ionizes the atoms of tin, phosphorus, and oxygen.
- **Ion Extraction and Focusing:** The resulting ions are extracted from the plasma and focused by a series of ion lenses into a tight beam.
- **Mass Analysis:** The ion beam is passed through a mass analyzer (e.g., a quadrupole or magnetic sector), which separates the ions based on their mass-to-charge ratio.
- **Detection:** The separated ions are detected by an electron multiplier or Faraday cup, which generates a signal proportional to the number of ions of a specific m/z .
- **Data Analysis:** The resulting mass spectrum shows the relative abundance of different isotopes for each element. The molecular weight is then calculated by summing the weighted

averages of the isotopic masses of the constituent elements according to the compound's chemical formula.

Visualizations

Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical steps involved in calculating the molecular weight of **stannous pyrophosphate**.



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Caption: Workflow for calculating the molecular weight of **stannous pyrophosphate**.

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